

An In-depth Technical Guide on the Physicochemical Properties of Substituted Benzylamino-guanidines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanidine, benzylamino-

Cat. No.: B15472400

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of substituted benzylamino-guanidines, a class of compounds with significant interest in drug discovery due to their diverse biological activities. This document outlines key quantitative data, details established experimental protocols for their determination, and visualizes relevant biological signaling pathways to support further research and development in this area.

Quantitative Physicochemical Data

The physicochemical properties of substituted benzylamino-guanidines are critical determinants of their pharmacokinetic and pharmacodynamic profiles. Key parameters include the acid dissociation constant (pKa), the logarithm of the octanol-water partition coefficient (logP), aqueous solubility, and melting point. While a comprehensive dataset for a homologous series of substituted benzylamino-guanidines is not readily available in the public domain, this section compiles known data for representative molecules.

One of the most well-characterized substituted benzylamino-guanidines is Guanabenz, an α 2-adrenergic agonist.

Table 1: Physicochemical Properties of Guanabenz

Property	Value	Notes
pKa	8.1[1]	
logP	1.7[2]	
Melting Point	227-229 °C (decomposition)[1]	
Aqueous Solubility	Sparingly soluble in water.[3] The acetate salt has a solubility of 1 mg/mL in chloroform and 100 mg/mL in propylene glycol at 25°C.[1]	

Data for other specific substituted benzylamino-guanidines is sparse in publicly available literature, highlighting a key area for future research. The following table includes an additional data point found for a related compound.

Table 2: Physicochemical Properties of Other Substituted Benzylamino-guanidines

Compound	Property	Value
1-benzyl-1-methylguanidine	Melting Point	9.0 °C[4]

The lack of a systematic study on the impact of various substitutions on the benzyl ring and guanidine group on these fundamental properties underscores the need for further characterization of this important class of molecules.

Experimental Protocols

The following sections detail standard experimental methodologies for the determination of key physicochemical properties of substituted benzylamino-guanidines.

Determination of Acid Dissociation Constant (pKa)

The pKa of the highly basic guanidino group is a critical parameter influencing the ionization state of the molecule at physiological pH.

Methodology: Potentiometric Titration

Potentiometric titration is a common and accurate method for pKa determination.

- **Sample Preparation:** A precisely weighed sample of the substituted benzylamino-guanidine is dissolved in a suitable solvent, typically water or a co-solvent system (e.g., water-methanol) for less soluble compounds.
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- **pH Measurement:** The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the inflection point of the curve, which corresponds to the pH at which 50% of the guanidino groups are protonated.

For compounds with poor water solubility, methods such as UV-metric or pH-metric techniques can be employed.^[5]

Determination of Lipophilicity (logP)

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity and is a key predictor of its absorption, distribution, metabolism, and excretion (ADME) properties.

Methodology: Shake-Flask Method

The shake-flask method is the traditional and most reliable method for logP determination.

- **Solvent System:** A biphasic system of n-octanol and water (or a suitable buffer, typically at pH 7.4) is prepared and mutually saturated.
- **Partitioning:** A known amount of the substituted benzylamino-guanidine is dissolved in one of the phases, and the two phases are shaken vigorously in a separatory funnel to allow for partitioning of the compound between the octanol and aqueous layers until equilibrium is reached.
- **Phase Separation:** The two phases are allowed to separate completely.

- **Concentration Measurement:** The concentration of the compound in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The logP is calculated as the logarithm of the ratio of the concentration of the compound in the octanol phase to its concentration in the aqueous phase.

For ionizable compounds like benzylamino-guanidines, the distribution coefficient (logD) at a specific pH is often more relevant. The protocol is similar, but a buffer of a specific pH is used for the aqueous phase.

Determination of Aqueous Solubility

Aqueous solubility is a critical factor for drug absorption and formulation.

Methodology: Equilibrium Shake-Flask Method

This method determines the thermodynamic solubility of a compound.

- **Sample Preparation:** An excess amount of the solid substituted benzylamino-guanidine is added to a known volume of aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- **Equilibration:** The suspension is agitated at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The undissolved solid is removed by centrifugation and/or filtration.
- **Concentration Measurement:** The concentration of the dissolved compound in the clear supernatant or filtrate is quantified using an appropriate analytical method (e.g., HPLC, LC-MS/MS).

For high-throughput screening, kinetic solubility methods are often employed. In this approach, a concentrated stock solution of the compound in an organic solvent (e.g., DMSO) is added to the aqueous buffer, and the point of precipitation is detected, often by nephelometry.

Determination of Melting Point

The melting point is a fundamental physical property that provides information about the purity and identity of a solid compound.

Methodology: Capillary Melting Point Apparatus

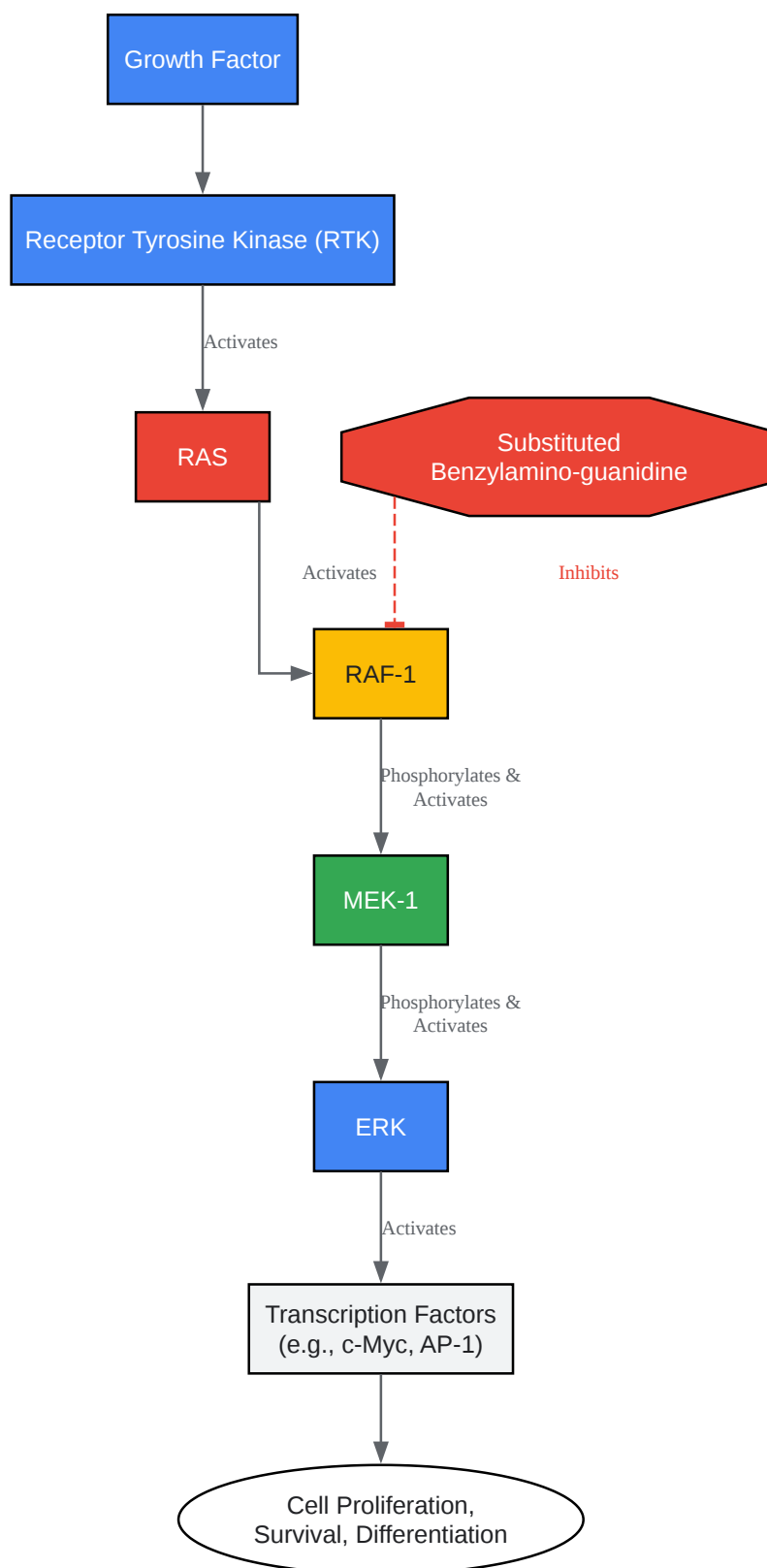
- **Sample Preparation:** A small amount of the dry, powdered substituted benzylamino-guanidine is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or an electronic temperature sensor.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded.
- **Melting Point Range:** The melting point is reported as a range between the onset and completion temperatures. A sharp melting point range (typically 1-2°C) is indicative of a pure compound.

Biological Signaling Pathways

Substituted benzylamino-guanidines have been shown to interact with various biological targets, including protein kinases and G-protein coupled receptors. Understanding the signaling pathways modulated by these compounds is crucial for elucidating their mechanism of action and for rational drug design.

RAF-1/MEK-1 Signaling Pathway

Some guanidinium derivatives have been investigated as potential inhibitors of the RAF-1/MEK-1 signaling pathway, a critical cascade in cell proliferation and survival that is often dysregulated in cancer.

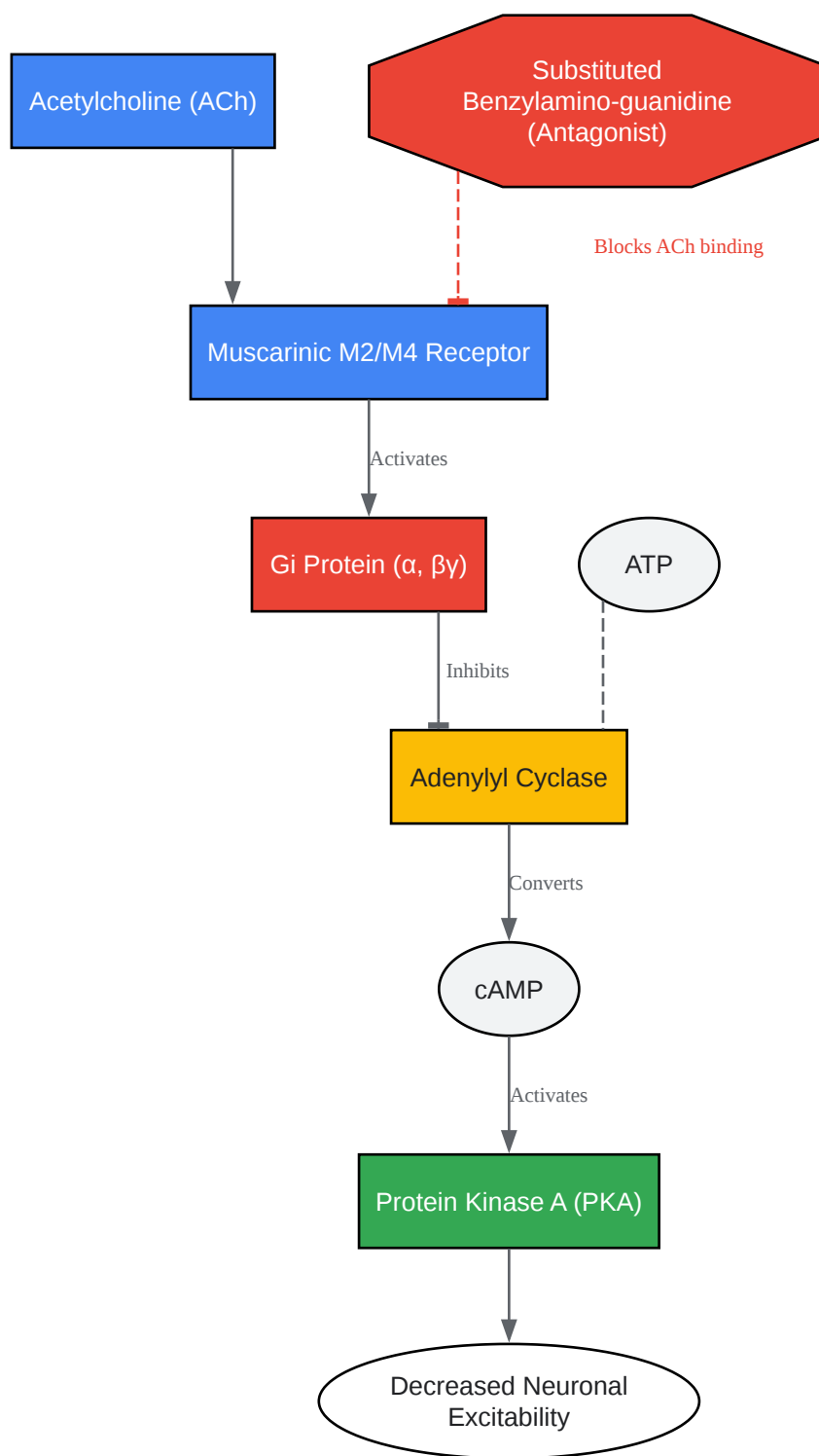


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Caption: The RAF-1/MEK-1 signaling cascade and the potential point of inhibition by substituted benzylamino-guanidines.

Muscarinic M2/M4 Receptor Signaling Pathway

Certain benzylamino-guanidine derivatives have been identified as antagonists of muscarinic M2 and M4 receptors, which are involved in regulating neurotransmitter release and are potential targets for neurological and psychiatric disorders. These receptors are G-protein coupled receptors (GPCRs) that couple to inhibitory G-proteins (Gi/o).



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Caption: The inhibitory signaling pathway of muscarinic M2/M4 receptors and the antagonistic action of substituted benzylamino-guanidines.

Conclusion

Substituted benzylamino-guanidines represent a promising class of compounds with diverse therapeutic potential. This technical guide has provided an overview of their core physicochemical properties, detailed the experimental protocols for their characterization, and illustrated their interaction with key biological signaling pathways. The identified gaps in the quantitative physicochemical data for a broad range of these compounds highlight a critical need for further systematic studies. Such data will be invaluable for establishing robust structure-property and structure-activity relationships, thereby accelerating the development of novel drug candidates from this versatile chemical scaffold.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Substituted Benzylamino-guanidines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15472400#physicochemical-properties-of-substituted-benzylamino-guanidines]

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